

# Rsk4-IN-1: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Rsk4-IN-1*

Cat. No.: *B12429727*

[Get Quote](#)

An In-depth Overview of the Potent and Selective RSK4 Inhibitor

This technical guide provides a comprehensive overview of **Rsk4-IN-1**, a potent inhibitor of Ribosomal S6 Kinase 4 (RSK4). The information compiled herein, including its chemical structure, physicochemical properties, and detailed experimental protocols, is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug discovery and development.

## Core Compound Information

**Rsk4-IN-1** has emerged as a significant chemical tool for investigating the biological functions of RSK4, a serine/threonine kinase implicated in a variety of cellular processes and disease states.

## Chemical Structure

The two-dimensional chemical structure of **Rsk4-IN-1** is depicted below.

 Rsk4-IN-1 Chemical Structure

Caption: 2D Chemical Structure of **Rsk4-IN-1**.

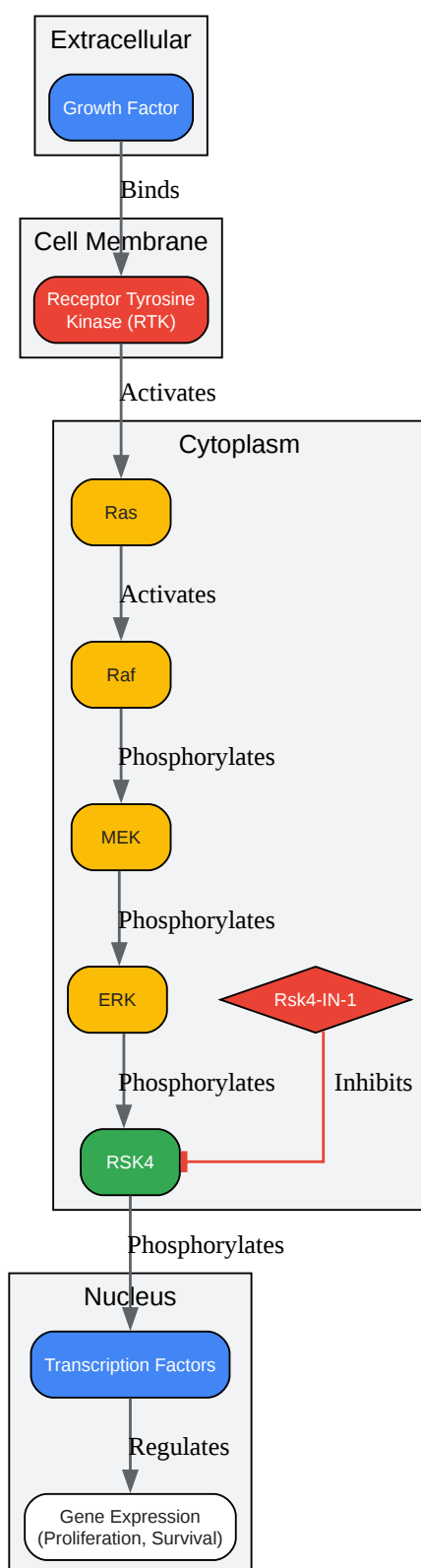
## Physicochemical and Biological Properties

A summary of the key quantitative data for **Rsk4-IN-1** is presented in the table below, offering a clear comparison of its fundamental properties.

Property	Value	Reference
IC50	9.5 nM	--INVALID-LINK--
Molecular Formula	C19H20F2N4O3	--INVALID-LINK--
Molecular Weight	390.38 g/mol	--INVALID-LINK--
CAS Number	2755819-10-2	--INVALID-LINK--
SMILES	<chem>CC(C)(C1=CN=C(N=C1N2C3CCCC3)NC4=CC(F)=C(C(F)=C4)O)OC2=O</chem>	--INVALID-LINK--
Appearance	Solid (Off-white to light yellow)	--INVALID-LINK--
Solubility	DMSO: 100 mg/mL (256.16 mM)	--INVALID-LINK--
Storage (Powder)	-20°C for 3 years	--INVALID-LINK--
Storage (In solvent)	-80°C for 6 months	--INVALID-LINK--

## Biological Context and Signaling Pathway

RSK4 is a member of the p90 ribosomal S6 kinase family and functions as a downstream effector of the Ras/ERK signaling pathway.<sup>[1]</sup> This pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, and survival.<sup>[2]</sup> The constitutive activation of RSK4 in some cellular contexts, independent of growth factor stimulation, suggests it may have unique regulatory roles compared to other RSK isoforms.<sup>[3][4]</sup> The inhibition of RSK4 by **Rsk4-IN-1** provides a valuable tool to dissect its specific roles in these complex signaling networks.



[Click to download full resolution via product page](#)

Caption: The Ras/ERK/RSK4 signaling pathway and the inhibitory action of **Rsk4-IN-1**.

## Experimental Protocols

Detailed methodologies for key experiments involving the assessment of RSK4 activity and the effects of its inhibition are provided below.

### In Vitro RSK4 Kinase Assay (Radiometric)

This protocol describes a method to measure the kinase activity of RSK4 using a radioactive isotope.

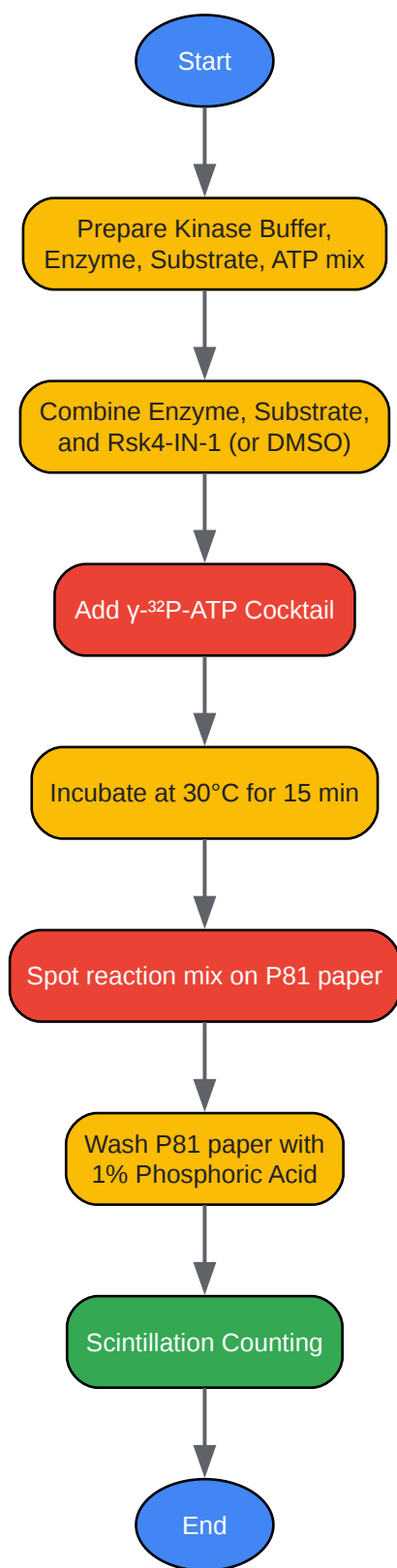
Materials:

- Active RSK4 enzyme (e.g., Sigma-Aldrich, Cat. No. R8157)
- Kinase Assay Buffer (25 mM MOPS, pH 7.2, 12.5 mM  $\beta$ -glycerol-phosphate, 25 mM  $MgCl_2$ , 5 mM EGTA, 2 mM EDTA)
- Dithiothreitol (DTT), 1 M stock
- Bovine Serum Albumin (BSA), 50 ng/ $\mu$ L solution
- Kinase Dilution Buffer (Kinase Assay Buffer with 50 ng/ $\mu$ L BSA)
- ATP, 10 mM stock solution
- $\gamma$ - $^{32}P$ -ATP (1 mCi/100  $\mu$ L)
- Substrate peptide (e.g., KRRRLSSLRA), 1 mg/mL in water
- Phosphocellulose P81 paper
- 1% Phosphoric acid solution
- Scintillation counter and fluid

Procedure:

- Prepare the complete Kinase Assay Buffer by adding DTT to a final concentration of 0.25 mM.

- Prepare the  $\gamma$ - $^{32}\text{P}$ -ATP Assay Cocktail by mixing Kinase Assay Buffer, 10 mM ATP stock, and  $\gamma$ - $^{32}\text{P}$ -ATP.
- Dilute the active RSK4 enzyme to the desired concentration using the Kinase Dilution Buffer.
- In a microcentrifuge tube, combine the diluted RSK4 enzyme, substrate peptide solution, and complete Kinase Assay Buffer.
- To test the inhibitor, add varying concentrations of **Rsk4-IN-1** (dissolved in DMSO) to the reaction mixture. Include a DMSO-only control. The final DMSO concentration should not exceed 1%.
- Initiate the kinase reaction by adding the  $\gamma$ - $^{32}\text{P}$ -ATP Assay Cocktail to bring the total reaction volume to 25  $\mu\text{L}$ .
- Incubate the reaction mixture at 30°C for 15 minutes.
- Stop the reaction by spotting 20  $\mu\text{L}$  of the mixture onto a P81 phosphocellulose paper strip.
- Wash the P81 paper strips three times for approximately 10 minutes each in 1% phosphoric acid with gentle stirring.
- Air dry the P81 paper and measure the incorporated radioactivity using a scintillation counter.



[Click to download full resolution via product page](#)

Caption: Workflow for a radiometric RSK4 kinase assay.

## In Vitro RSK4 Kinase Assay (Luminescence-based)

This protocol outlines a non-radioactive method to measure RSK4 kinase activity, which is often preferred for high-throughput screening.

### Materials:

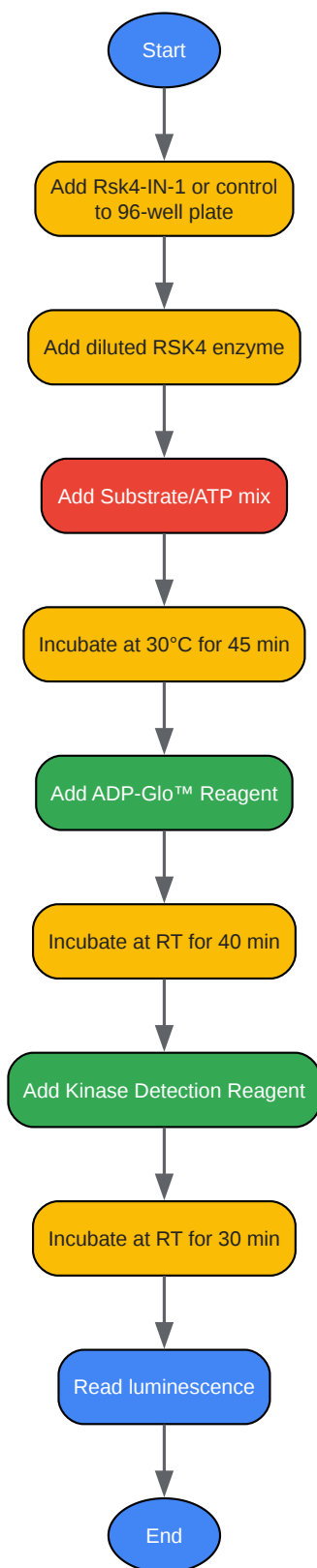
- Chemi-Verse™ RSK4 Kinase Assay Kit (BPS Bioscience, Cat. No. 79334) or similar, which includes:
  - Recombinant RSK4
  - 5x Kinase Buffer 1
  - 500  $\mu$ M ATP
  - RSK Substrate
- ADP-Glo™ Kinase Assay (Promega, Cat. No. V6930)
- White, opaque 96-well microplate
- Microplate reader capable of measuring luminescence

### Procedure:

- Thaw all reagents on ice.
- Prepare the 1x Kinase Buffer by diluting the 5x Kinase Buffer 1 with water.
- Prepare the test inhibitor solution by diluting **Rsk4-IN-1** in 1x Kinase Buffer to the desired concentrations.
- Add 5  $\mu$ L of the test inhibitor solution to the wells of the 96-well plate. For the positive control, add 5  $\mu$ L of 1x Kinase Buffer. For the "blank" control, add 5  $\mu$ L of 1x Kinase Buffer.
- Prepare a master mix of RSK4 enzyme by diluting it in 1x Kinase Buffer. Add 10  $\mu$ L of the diluted enzyme to the wells containing the test inhibitor and the positive control. To the "blank" wells, add 10  $\mu$ L of 1x Kinase Buffer.

- Prepare a master mix of substrate and ATP by diluting them in 1x Kinase Buffer. Initiate the reaction by adding 10  $\mu$ L of this master mix to all wells.
- Incubate the plate at 30°C for 45 minutes.
- After incubation, add 25  $\mu$ L of ADP-Glo™ Reagent to each well.
- Incubate the plate at room temperature for 40 minutes.
- Add 50  $\mu$ L of Kinase Detection Reagent to each well.
- Incubate the plate at room temperature for 30 minutes.
- Measure the luminescence using a microplate reader.
- The amount of ADP produced is proportional to the kinase activity, and the luminescence signal is inversely correlated with the amount of ADP.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Characterization of Mouse Rsk4 as an Inhibitor of Fibroblast Growth Factor-RAS- Extracellular Signal-Regulated Kinase Signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. Functional characterization of human RSK4, a new 90-kDa ribosomal S6 kinase, reveals constitutive activation in most cell types - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- To cite this document: BenchChem. [Rsk4-IN-1: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12429727#rsk4-in-1-chemical-structure-and-properties>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)